

Handling and storage precautions for 2,3,3-trimethylindolenine

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Compound of Interest

Compound Name: *2,3,7-Trimethylindole*

Cat. No.: *B1347111*

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Technical Support Center: 2,3,3-Trimethylindolenine

This guide provides essential information on the handling and storage of 2,3,3-trimethylindolenine, addressing potential issues researchers, scientists, and drug development professionals may encounter.

Troubleshooting Guides and FAQs

Handling & Exposure

- Q1: What are the immediate first aid measures if I get 2,3,3-trimethylindolenine on my skin or in my eyes?
 - Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes.[1][2][3] Seek medical attention if skin irritation occurs.[1][3]
 - Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][2][3] Remove contact lenses if present and easy to do. [1][2][4] Continue rinsing and seek immediate medical attention.[1][2][4]
- Q2: What should I do if I inhale 2,3,3-trimethylindolenine vapors?

- Move the individual to fresh air and keep them in a position comfortable for breathing.[1][2]
[3] If the person is not breathing, provide artificial respiration.[1][2] Seek medical attention if you feel unwell.[1][2][3]
- Q3: What personal protective equipment (PPE) is mandatory when handling this chemical?
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3][5]
 - Hand Protection: Wear suitable protective gloves to prevent skin exposure.[1][5]
 - Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1][5][6]
 - Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator when necessary, especially in areas with inadequate ventilation.[5]
- Q4: The material has a strong odor. Is this normal and what does it indicate?
 - While information on the specific odor is not detailed, any noticeable chemical smell indicates the presence of vapors. It is crucial to work in a well-ventilated area or use a fume hood to avoid breathing in fumes, as it can cause respiratory irritation.[1][2][4][5][6]

Storage & Stability

- Q5: What are the correct storage conditions for 2,3,3-trimethylindolenine to ensure its stability?
 - Store in a dry, cool, and well-ventilated place.[1] The container should be kept tightly closed.[1][2][5] It should be stored at room temperature and protected from light and moisture.[7] The product is stable for at least two years if stored correctly.[7]
- Q6: I've noticed the liquid has changed color. Is it still usable?
 - 2,3,3-trimethylindolenine is typically a clear yellow to red-brown liquid.[6] A significant color change could indicate degradation or contamination. It is recommended to verify the purity of the material before use if a noticeable color change has occurred.
- Q7: What materials are incompatible with 2,3,3-trimethylindolenine?

- Avoid contact with strong oxidizing agents and acids.[1][3] Keep it away from heat, sparks, open flames, and hot surfaces as it is a combustible liquid.[1][2][4][5]

Spills & Waste Disposal

- Q8: How should I handle a small spill of 2,3,3-trimethylindolenine in the lab?
 - Remove all sources of ignition.[1][2][5] Absorb the spill with an inert material, such as dry sand or earth, and then place it into a chemical waste container.[5] Ensure the area is well-ventilated.[5] Always use appropriate PPE during cleanup.[5]
- Q9: What is the proper procedure for disposing of waste 2,3,3-trimethylindolenine?
 - Dispose of the contents and container to an approved waste disposal plant.[1][2] Do not let the chemical enter the environment.[1][2] Empty containers may retain product residue and can be hazardous.[5]

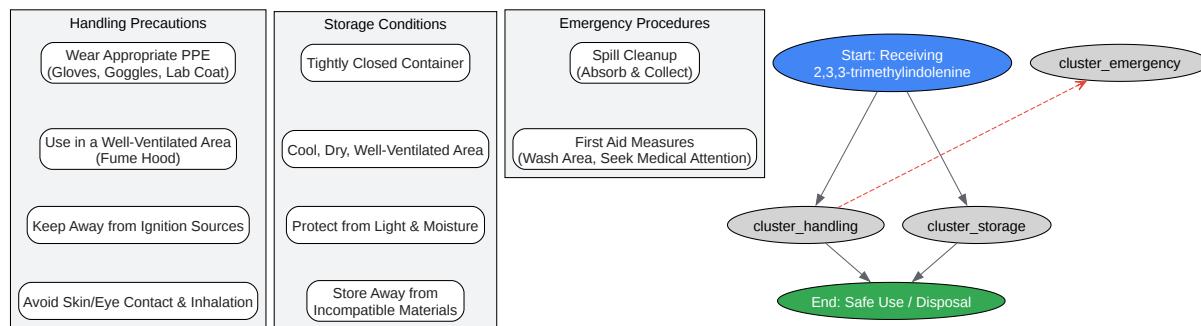
Quantitative Data Summary

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C ₁₁ H ₁₃ N |
| Molar Mass | 159.23 g/mol |
| Density | 0.992 g/mL at 25°C[6][7] |
| Melting Point | 6-8°C[6] |
| Boiling Point | 228-229°C at 744 mmHg[6][7] |
| Flash Point | 93°C / 200°F[4][6] |
| Refractive Index | n _{20/D} 1.549[6][7] |

Experimental Protocols

Currently, no specific experimental protocols are available. This section can be updated with methodologies for relevant assays or synthesis procedures involving 2,3,3-trimethylindolenine as they are developed.

Logical Workflow for Handling and Storage



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